

Application Notes and Protocols: Preparation of Ac-FLTD-CMK Stock Solution with DMSO

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Compound of Interest

Compound Name: Ac-FLTD-CMK

Cat. No.: B8134386

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Introduction

Ac-FLTD-CMK is a potent and specific inhibitor of inflammatory caspases, playing a crucial role in the study of pyroptosis, a form of programmed cell death.^{[1][2]} Derived from gasdermin D (GSDMD), this peptide-based inhibitor targets caspases-1, -4, -5, and the murine caspase-11, thereby blocking the cleavage of GSDMD and the subsequent inflammatory cascade.^{[1][2]} Its specificity for inflammatory caspases over apoptotic caspases, such as caspase-3, makes it an invaluable tool for dissecting the molecular mechanisms of inflammatory diseases.^[1] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **Ac-FLTD-CMK** stock solutions using dimethyl sulfoxide (DMSO), along with essential technical data and safety precautions.

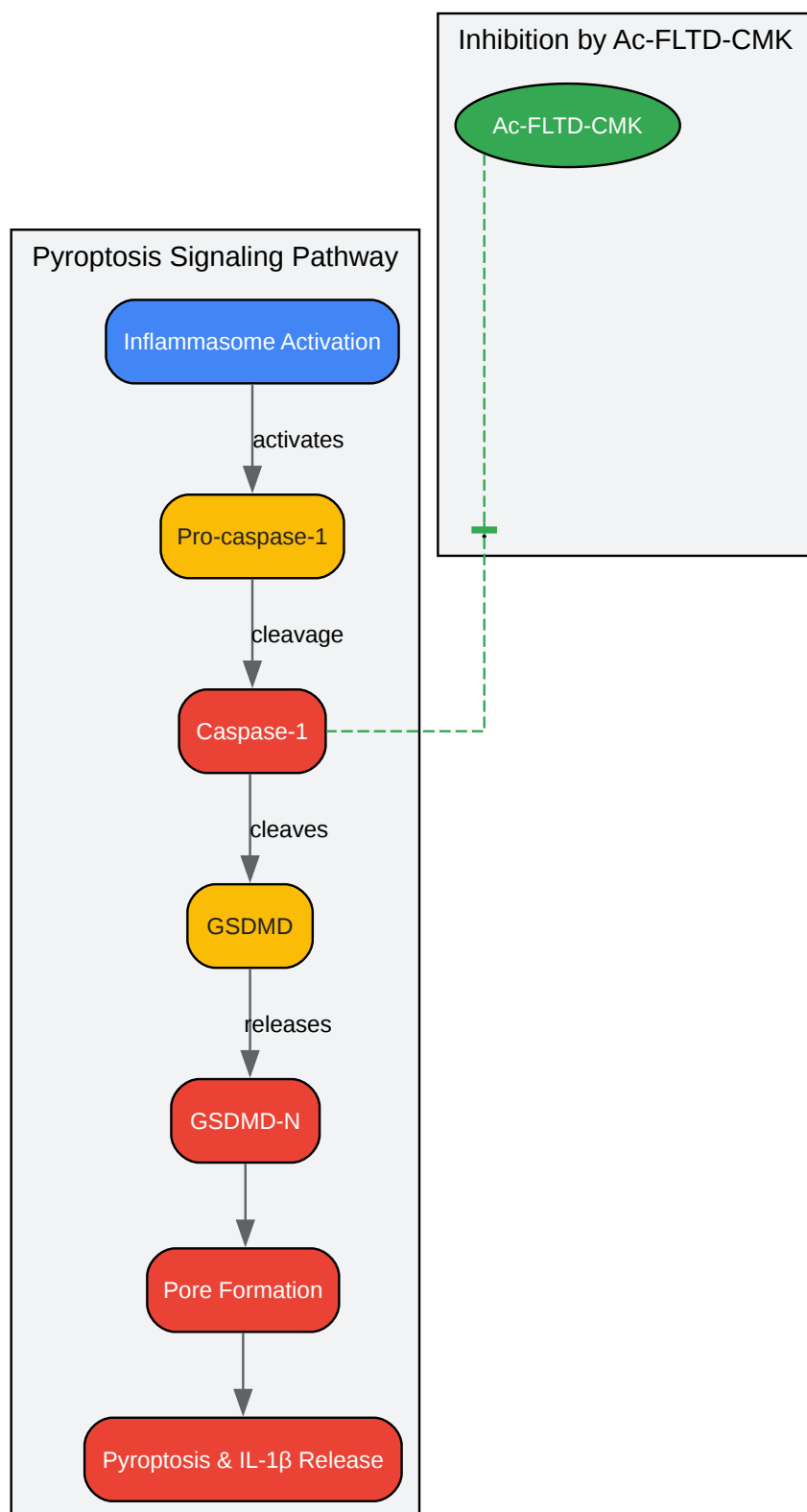
Quantitative Data Summary

The following table summarizes the key quantitative data for **Ac-FLTD-CMK**.

Parameter	Value
Molecular Weight	569.05 g/mol
Molecular Formula	C ₂₆ H ₃₇ ClN ₄ O ₈
CAS Number	2376255-48-8
Purity	≥95% (HPLC)
Solubility in DMSO	Up to 100 mg/mL (175.73 mM). It is recommended to use freshly opened, anhydrous DMSO and sonication may be required to aid dissolution. [1] [2]
IC ₅₀ Values	Caspase-1: 46.7 nM Caspase-4: 1.49 μM Caspase-5: 329 nM [1] [2]
Storage (Solid)	Store at -20°C for up to 3 years. [2] [3]
Storage (DMSO Solution)	Store in aliquots at -80°C for up to 1 year, or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. [1] [2] [3]

Mechanism of Action: Inhibition of Pyroptosis

Ac-FLTD-CMK acts as a specific inhibitor of inflammatory caspases, thereby preventing the cleavage of Gasdermin D (GSDMD). This inhibition blocks the formation of pores in the cell membrane, a critical step in pyroptosis, and consequently suppresses the release of pro-inflammatory cytokines like IL-1β.



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Mechanism of **Ac-FLTD-CMK** in the pyroptosis pathway.

Experimental Protocol: Preparation of a 10 mM Ac-FLTD-CMK Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Ac-FLTD-CMK** in DMSO.

Materials:

- **Ac-FLTD-CMK** (lyophilized powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves (e.g., butyl rubber or neoprene).[\[4\]](#)

Safety Precautions:

- **Ac-FLTD-CMK** is for research use only. The toxicological properties have not been fully investigated.[\[5\]](#) Handle with care.
- DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it.[\[4\]](#) Always wear appropriate PPE and work in a well-ventilated area, preferably a fume hood.[\[6\]](#)[\[7\]](#)
- Avoid inhalation of the lyophilized powder and contact with skin and eyes.[\[8\]](#)

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Ac-FLTD-CMK** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture, which can affect the stability and mass of the peptide.[\[9\]](#)

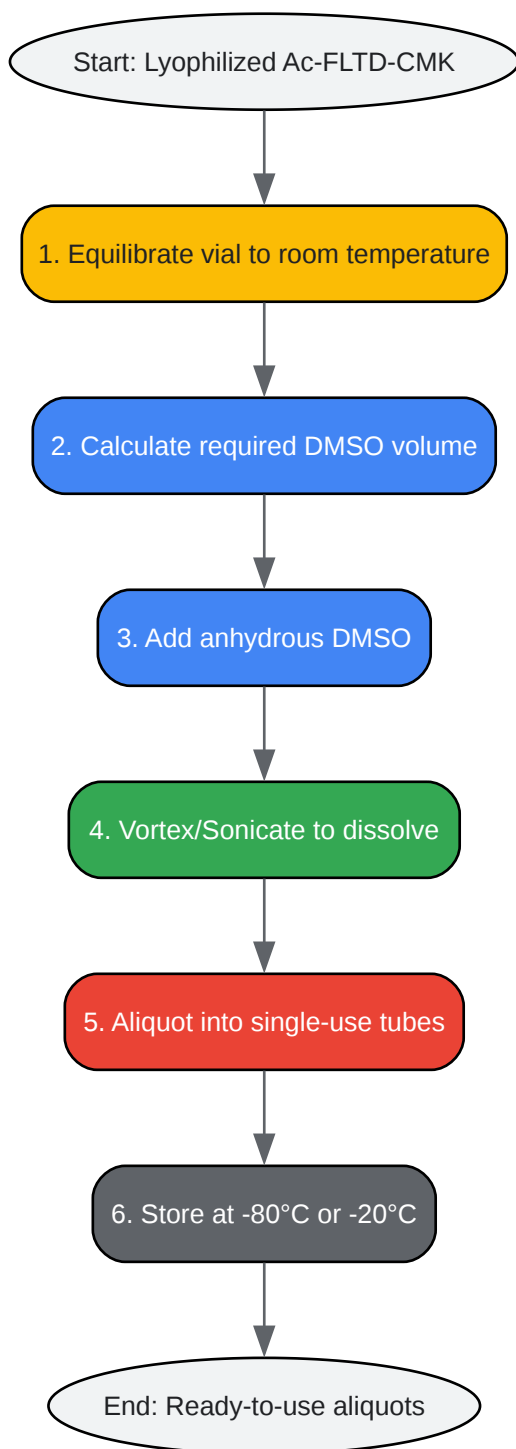
- Calculation of DMSO Volume:
 - The molecular weight of **Ac-FLTD-CMK** is 569.05 g/mol .
 - To prepare a 10 mM stock solution from 1 mg of **Ac-FLTD-CMK**, the required volume of DMSO can be calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 569.05 \text{ g/mol}) = 0.0001757 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 175.7 \mu\text{L}$
- Reconstitution:
 - Briefly centrifuge the vial of **Ac-FLTD-CMK** to ensure all the powder is at the bottom.
 - Carefully add the calculated volume (e.g., 175.7 μL for 1 mg) of anhydrous DMSO to the vial.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the peptide.
- Ensuring Complete Dissolution:
 - Visually inspect the solution to ensure there are no visible particles.
 - If the peptide does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath.[\[3\]](#)[\[9\]](#) Avoid excessive heating.[\[5\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the inhibitor, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 5-10 μL) in sterile microcentrifuge tubes.[\[1\]](#)[\[3\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[3\]](#) Protect from light.[\[1\]](#)

Working Dilutions:

- For cell-based assays, a typical working concentration of **Ac-FLTD-CMK** is 10 μ M.^[2]
- To prepare a 10 μ M working solution from a 10 mM stock, perform a 1:1000 dilution in your cell culture medium or assay buffer.
- Important: When preparing working solutions, add the DMSO stock solution to the aqueous buffer and mix immediately to prevent precipitation. The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Ac-FLTD-CMK** stock solution.



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Workflow for **Ac-FLTD-CMK** stock solution preparation.

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